

# Personal protective equipment for handling Clathrin-IN-4

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## Compound of Interest

Compound Name: Clathrin-IN-4

Cat. No.: B1198682

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## Essential Safety and Handling Guide for Clathrin-IN-4

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Clathrin-IN-4** (CAS No. 762242-59-1), a potent inhibitor of clathrin-mediated endocytosis and dynamin I GTPase activity. Adherence to these procedures is essential to ensure a safe laboratory environment.

## Hazard Identification and Personal Protective Equipment (PPE)

**Clathrin-IN-4** is a hazardous chemical that requires stringent safety measures. The primary hazards include toxicity if swallowed, harmful effects in contact with skin, and fatality if inhaled. It is also very toxic to aquatic life with long-lasting effects.

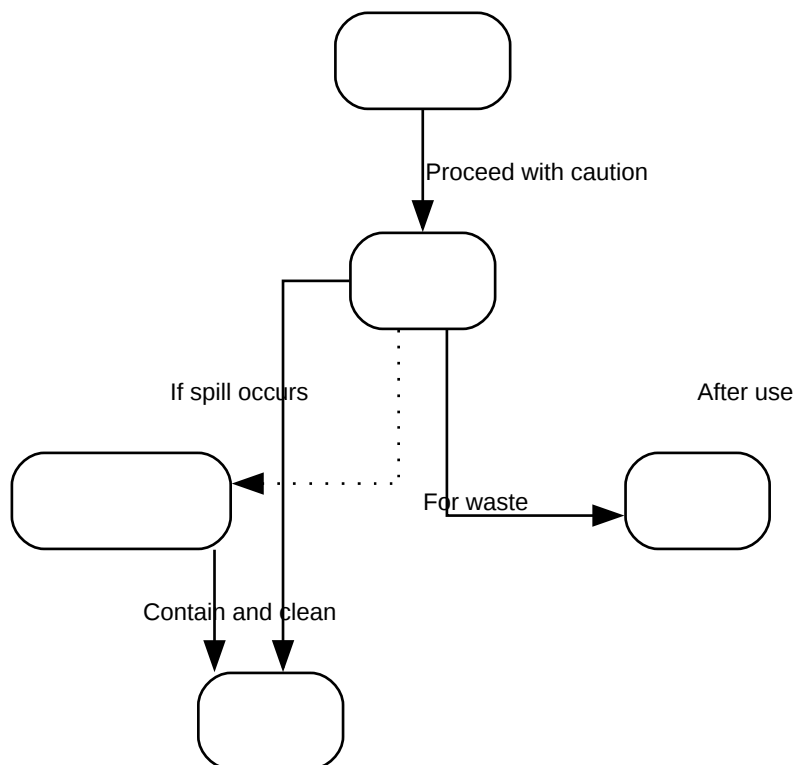
The following table summarizes the mandatory personal protective equipment (PPE) required when handling this compound.

PPE Category	Required Equipment
Eye Protection	Chemical splash goggles or safety glasses with a full-face shield.
Hand Protection	Chemical-resistant gloves (e.g., nitrile). Gloves must be inspected before use and disposed of properly after.
Body Protection	Protective clothing, such as a lab coat. Ensure contaminated clothing is removed and washed before reuse.
Respiratory Protection	Respiratory protection is required when dust is generated. Use a NIOSH-approved respirator.

## Safe Handling and Operational Plan

A systematic approach to handling **Clathrin-IN-4** is crucial to minimize exposure and risk.

Workflow for Handling **Clathrin-IN-4**:



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Caption: Workflow for the safe handling and disposal of **Clathrin-IN-4**.

#### Step-by-Step Handling Procedures:

- Preparation:
  - Work in a well-ventilated area, preferably under a chemical fume hood.
  - Ensure an eyewash station and safety shower are readily accessible.
  - Put on all required PPE as detailed in the table above.
- Handling:
  - Avoid breathing dust or fumes.
  - Do not get the substance in your eyes, on your skin, or on your clothing.
  - Wash hands thoroughly after handling.
  - Do not eat, drink, or smoke when using this product.
- In Case of Exposure:
  - Inhalation: Move the person to fresh air. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.
  - Skin Contact: Immediately remove all contaminated clothing. Rinse the affected skin area with plenty of water.
  - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical advice.
  - Ingestion: If swallowed, give two glasses of water to drink and seek immediate medical advice.

## Disposal Plan

Proper disposal of **Clathrin-IN-4** and its containers is critical to prevent environmental contamination.

- **Waste Disposal:** Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.
- **Environmental Precautions:** Avoid release to the environment. Due to its high toxicity to aquatic life, prevent it from entering drains or waterways.

## Storage

- Store in a tightly closed container in a dry and well-ventilated place.
- Keep the substance locked up or in an area accessible only to qualified or authorized personnel.
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